

Lactose Octaacetate: A Comprehensive Structural and Methodological Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Lactose octaacetate

Cat. No.: B15565669

[Get Quote](#)

Introduction

Lactose octaacetate is the fully acetylated derivative of D-lactose, a disaccharide composed of β -D-galactose and α/β -D-glucose, linked by a $\beta(1 \rightarrow 4)$ glycosidic bond. In **lactose octaacetate**, all eight free hydroxyl (-OH) groups of the parent lactose molecule are converted into acetate esters (-OCOCH₃). This peracetylation significantly alters the molecule's physical and chemical properties, rendering it a bitter-tasting, white crystalline solid with increased hydrophobicity.[1][2][3] It serves as a valuable intermediate in carbohydrate chemistry and has applications as a biodegradable surfactant with noted antimicrobial and antiviral properties.[1] The full IUPAC name is 4-O-(2,3,4,6-Tetra-O-acetyl- β -D-galactopyranosyl)-1,2,3,6-tetra-O-acetyl-D-glucopyranose.[1] Due to the anomeric nature of the glucopyranose unit, **lactose octaacetate** can exist as either the α - or β -anomer, with the β -anomer often being the subject of specific synthesis and purification efforts.[3][4]

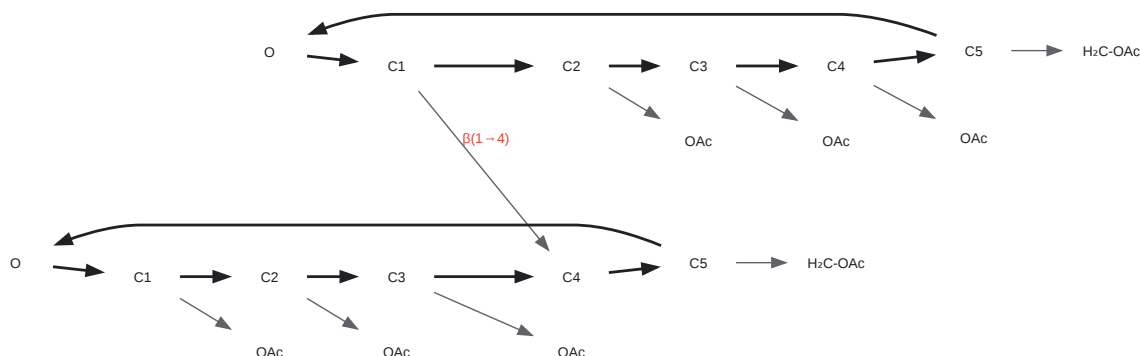
Physicochemical Properties

The key quantitative properties of **lactose octaacetate** are summarized below. Note that physical properties such as melting point can vary depending on the anomeric purity of the sample.[4]

Property	Value	Reference(s)
Molecular Formula	C ₂₈ H ₃₈ O ₁₉	[3][5]
Molecular Weight	678.59 g/mol	[3][5]
Appearance	White Crystalline Solid	[3]
Melting Point	139-141 °C (β-anomer)	[3]
	75-78 °C (anomeric mixture)	
Solubility	Soluble in Dichloromethane (DCM), Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), Ethyl acetate (EtOAc), Methanol (MeOH)	[3]
CAS Number	6291-42-5 (β-anomer)	[3][6][7]
	23973-20-8 (unspecified anomer)	[8]

Chemical Structure

The structure of **β-Lactose Octaacetate** consists of a tetra-O-acetyl-galactopyranosyl unit linked to a tetra-O-acetyl-glucopyranose unit. The eight acetyl groups render the molecule significantly less polar than its parent disaccharide, lactose.



[Click to download full resolution via product page](#)

Caption: Chemical structure of β -Lactose Octaacetate.

Experimental Protocols

Synthesis of **Lactose Octaacetate** via Microwave Irradiation

This protocol details a rapid, "green" synthesis method for producing **lactose octaacetate**.^[1]
^[2]

Materials:

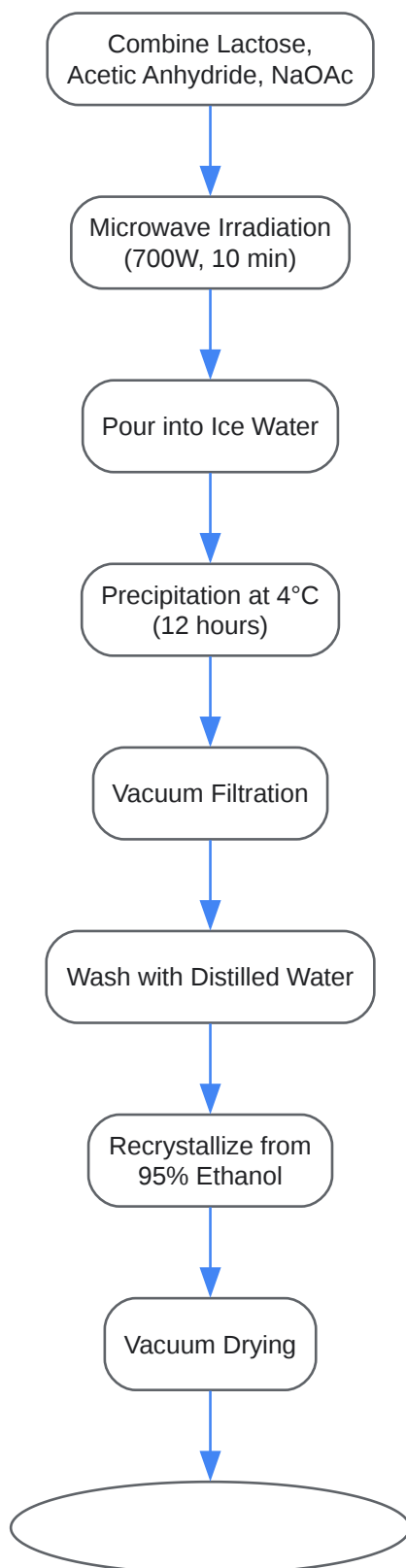
- D-(+)-Lactose monohydrate (10.0 g, 0.029 mol)
- Acetic anhydride (30 cm³, 0.27 mol)
- Anhydrous sodium acetate (3.0 g, 0.036 mol)
- Distilled water

- Ice
- 95% (v/v) Ethanol for recrystallization

Procedure:

- Combine D-(+)-lactose monohydrate, acetic anhydride, and anhydrous sodium acetate in a round-bottom flask suitable for microwave synthesis.
- Place the flask in a microwave reactor and irradiate at 700 W for 10 minutes.[1]
- After irradiation, carefully pour the hot reaction mixture into a beaker containing 200 cm³ of distilled water and ice cubes.
- Stir the mixture and then allow it to stand at 4 °C for 12 hours to facilitate the precipitation of the product.[2]
- Collect the white solid precipitate by vacuum filtration.
- Wash the collected solid thoroughly with distilled water to remove any unreacted starting materials and water-soluble byproducts.
- Purify the crude **lactose octaacetate** by recrystallization from 95% ethanol.
- Dry the purified product in a vacuum oven to a constant weight.

Logical Workflow for Synthesis and Purification



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **Lactose Octaacetate**.

Structural Confirmation and Analysis

The structure and purity of synthesized **lactose octaacetate** are typically confirmed using a combination of spectroscopic techniques.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most definitive method for confirming the structure and, crucially, for determining the anomeric purity (the ratio of α to β anomers) of the product.[4]

- ^1H NMR: The proton NMR spectrum provides key diagnostic signals. The methyl protons of the eight acetate groups typically appear as a series of sharp singlets in the region of δ 1.9-2.2 ppm.[2] The anomeric protons (H-1 of the glucose and galactose units) resonate further downfield and their coupling constants and chemical shifts are used to distinguish between the α and β configurations. ^1H NMR is considered the most reliable tool for assessing the purity of β -**lactose octaacetate**. [4]
- ^{13}C NMR: The carbon NMR spectrum shows characteristic signals for the carbonyl carbons of the acetate groups around δ 170-173 ppm.[2] The signals for the ring carbons appear between δ 60-100 ppm. The disappearance of the anomeric carbon signal of the starting material can be used to monitor reaction completion.[9]

2. Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to confirm the functional groups present in the molecule. The spectrum of **lactose octaacetate** is characterized by:

- The absence of a broad O-H stretching band (typically found around $3300\text{-}3500\text{ cm}^{-1}$) from the parent lactose, indicating complete acetylation.
- The presence of strong C=O stretching bands for the ester carbonyl groups, typically around $1740\text{-}1750\text{ cm}^{-1}$.
- The presence of C-O stretching bands for the ester linkage around $1200\text{-}1250\text{ cm}^{-1}$. [1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. biointerfaceresearch.com \[biointerfaceresearch.com\]](https://www.biointerfaceresearch.com)
- [3. synthose.com \[synthose.com\]](https://www.synthose.com)
- [4. tandfonline.com \[tandfonline.com\]](https://www.tandfonline.com)
- [5. usbio.net \[usbio.net\]](https://www.usbio.net)
- [6. scbt.com \[scbt.com\]](https://www.scbt.com)
- [7. LACTOSE OCTAACETATE | 6291-42-5 \[chemicalbook.com\]](https://www.chemicalbook.com)
- [8. Lactose octaacetate | 23973-20-8 | OL02883 | Biosynth \[biosynth.com\]](https://www.biosynth.com)
- [9. rsc.org \[rsc.org\]](https://www.rsc.org)
- To cite this document: BenchChem. [Lactose Octaacetate: A Comprehensive Structural and Methodological Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15565669/docs#lactose-octaacetate-a-comprehensive-structural-and-methodological-guide\]](https://www.benchchem.com/product/b15565669/docs#lactose-octaacetate-a-comprehensive-structural-and-methodological-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)